

Comprehensive Technical Guide on 2-Furylmethoxybenzene: Molecular Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: Furan, 2-(phenoxymethyl)-

CAS No.: 4437-23-4

Cat. No.: B12148128

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Executive Summary

2-Furylmethoxybenzene, systematically known as 2-(phenoxymethyl)furan, is a versatile heteroaromatic ether that serves as a critical building block in both medicinal chemistry and renewable energy research. This technical whitepaper provides an in-depth analysis of its physicochemical properties, structural identity, and field-proven synthetic methodologies. Designed for application scientists and drug development professionals, this guide bridges the gap between theoretical molecular characteristics and practical, self-validating laboratory workflows.

Structural Identity & Core Molecular Properties

Understanding the exact molecular parameters of 2-furylmethoxybenzene is the first step in predicting its pharmacokinetic behavior and reactivity. The molecule consists of a furan ring linked to a benzene ring via a methylene-oxy bridge (an ether linkage).

According to the [1], the definitive molecular parameters are established as follows:

Quantitative Physicochemical Profile

Property	Value
IUPAC Name	2-(phenoxyethyl)furan
Common Synonyms	2-furylmethoxybenzene, furfuryl phenyl ether
Molecular Formula	C ₁₁ H ₁₀ O ₂
Molecular Weight	174.20 g/mol
CAS Registry Number	4437-23-4
Topological Polar Surface Area (TPSA)	22.2 Å ²
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	2
Rotatable Bonds	3

Table 1: Core molecular and physicochemical properties of 2-furylmethoxybenzene.

Synthetic Methodologies & Experimental Protocols

The synthesis of 2-furylmethoxybenzene typically relies on the formation of the ether linkage between a phenol donor and a furfuryl acceptor. Below are two highly validated, step-by-step protocols. The causality behind each experimental choice is detailed to ensure a robust, self-validating system where the chemical logic inherently prevents common failure modes.

Protocol A: Williamson Ether Synthesis

This approach is highly scalable and cost-effective, utilizing an S_N2 displacement mechanism[3].

Reagents: Phenol (1.0 eq), Furfuryl chloride (1.1 eq), Potassium carbonate (K₂CO₃, 2.0 eq), anhydrous N,N-Dimethylformamide (DMF).

Step-by-Step Methodology:

- Dissolution: Dissolve phenol (10 mmol) in 20 mL of anhydrous DMF under an inert argon atmosphere.
- Deprotonation: Add anhydrous K_2CO_3 (20 mmol) and stir at room temperature for 30 minutes.
 - Causality: K_2CO_3 is a mild base perfectly suited to deprotonate phenol ($pK_a \sim 10$). A 30-minute pre-incubation ensures complete conversion to the highly nucleophilic phenoxide anion before the electrophile is introduced, minimizing unreacted starting material. Stronger bases like NaH are avoided to prevent base-catalyzed ring-opening of the furan moiety.
- Electrophile Addition: Add furfuryl chloride (11 mmol) dropwise over 10 minutes.
- Heating: Elevate the temperature to $60^\circ C$ and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1).
 - Causality: DMF is a polar aprotic solvent that leaves the phenoxide anion relatively unsolvated, drastically accelerating the S_N2 attack. $60^\circ C$ provides the activation energy needed without causing the thermal decomposition of the furfuryl chloride.
- Workup: Quench the reaction with 50 mL of distilled water and extract with Ethyl Acetate (3 x 20 mL). Wash the combined organic layers with brine (5 x 20 mL) to remove residual DMF.
- Purification: Dry over Na_2SO_4 , concentrate in vacuo, and purify via silica gel flash chromatography.

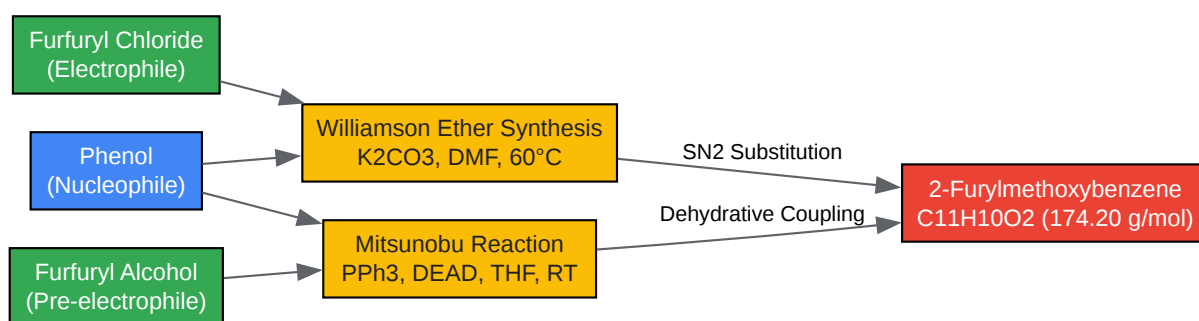
Protocol B: Mitsunobu Reaction

Furfuryl halides are notoriously unstable and prone to polymerization upon storage. The Mitsunobu reaction circumvents this by utilizing furfuryl alcohol directly [4].

Reagents: Phenol (1.0 eq), Furfuryl alcohol (1.0 eq), Triphenylphosphine (PPh_3 , 1.2 eq), Diethyl azodicarboxylate (DEAD, 1.2 eq), anhydrous Tetrahydrofuran (THF).

Step-by-Step Methodology:

- Initialization: Dissolve phenol (10 mmol), furfuryl alcohol (10 mmol), and PPh₃ (12 mmol) in 30 mL of anhydrous THF at 0°C under argon.
- Activation: Add DEAD (12 mmol) dropwise over 15 minutes.
 - Causality: Adding DEAD last, and at 0°C, controls the exothermic formation of the betaine intermediate. This intermediate selectively activates the primary hydroxyl group of furfuryl alcohol, turning it into a superior leaving group for the subsequent dehydrative coupling.
- Propagation: Allow the reaction to warm to room temperature and stir for 12 hours.
- Trituration & Filtration: Concentrate the crude mixture in vacuo. Add 20 mL of cold diethyl ether and filter the resulting precipitate.
 - Causality: Triphenylphosphine oxide (TPPO), the primary byproduct, is highly insoluble in cold diethyl ether, whereas the target ether remains soluble. This targeted trituration drastically simplifies downstream chromatographic purification, acting as a self-validating purification step.



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Figure 1: Synthetic pathways for 2-furylmethoxybenzene via Williamson and Mitsunobu reactions.

Analytical Characterization

To ensure the integrity of the synthesized 2-furylmethoxybenzene, orthogonal analytical techniques must be employed. The following expected spectral data serves as a self-validating

checklist for the protocols described above.

Analytical Technique	Expected Signals & Structural Correlation
^1H NMR (CDCl_3 , 400 MHz)	δ 7.45 (dd, 1H, furan H-5); δ 7.30 (m, 2H, phenyl meta); δ 6.95 (m, 3H, phenyl ortho/para); δ 6.45 (d, 1H, furan H-3); δ 6.35 (dd, 1H, furan H-4); δ 5.00 (s, 2H, $-\text{CH}_2-\text{O}-$).
^{13}C NMR (CDCl_3 , 100 MHz)	δ 158.2 (phenyl C-O); δ 150.1 (furan C-2); δ 143.2 (furan C-5); δ 129.5, 121.1, 114.8 (phenyl carbons); δ 110.5, 109.2 (furan C-3, C-4); δ 62.4 ($-\text{CH}_2-\text{O}-$).
Mass Spectrometry (EI)	m/z 174 (M^+ , confirms $\text{C}_{11}\text{H}_{10}\text{O}_2$); m/z 94 (Phenol radical cation); m/z 81 (Furfuryl cation, base peak).

Table 2: Expected analytical characterization data for validation of 2-furylmethoxybenzene.

Applications in Advanced Research

2-Furylmethoxybenzene is not merely a synthetic curiosity; it has profound applications in two distinct scientific disciplines.

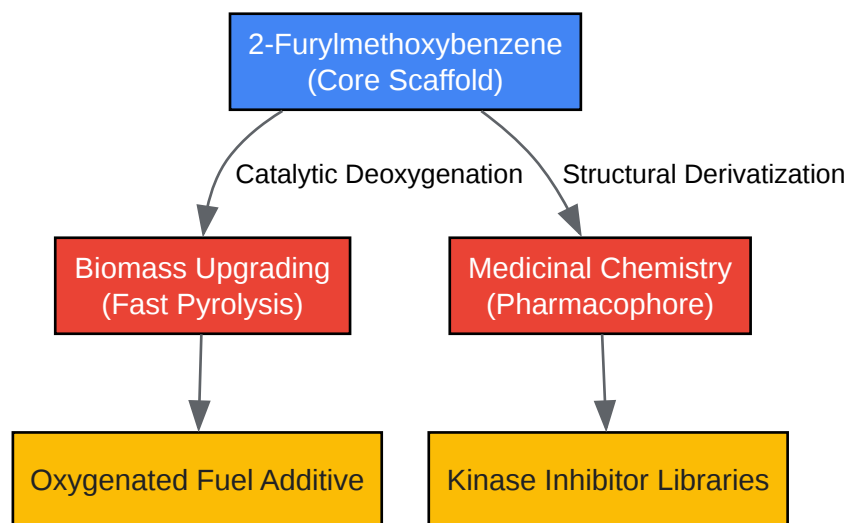
Biomass Upgrading and Biofuels

In the pursuit of economically sustainable alternatives to fossil-derived fuels, fast pyrolysis of biomass yields high-oxygen-content bio-oils. 2-Furylmethoxybenzene has been specifically identified in advanced [2] as a target compound. Understanding its molecular weight (174.20 g/mol) and thermal degradation pathways allows researchers to design catalytic deoxygenation processes that convert this ether into high-performance, low-soot diesel fuel additives.

Medicinal Chemistry

The furylmethoxy-phenyl scaffold acts as a privileged pharmacophore in drug discovery. The ether oxygen acts as a critical hydrogen bond acceptor, while the furan and benzene rings

participate in π - π stacking interactions within protein binding pockets. It is frequently utilized as a lipophilic tail in the design of kinase inhibitors and anti-inflammatory agents.



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Figure 2: Downstream applications of 2-furylmethoxybenzene in biofuels and medicinal chemistry.

References

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